

# preparing Freselestat quarterhydrate stock solutions for research

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Freselestat quarterhydrate*

Cat. No.: *B15575336*

[Get Quote](#)

## Application Notes and Protocols for Freselestat Quarterhydrate

### For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation of **Freselestat quarterhydrate** stock solutions for research purposes. Freselestat is a potent and selective inhibitor of neutrophil elastase, making it a valuable tool for studying inflammatory processes and related diseases.

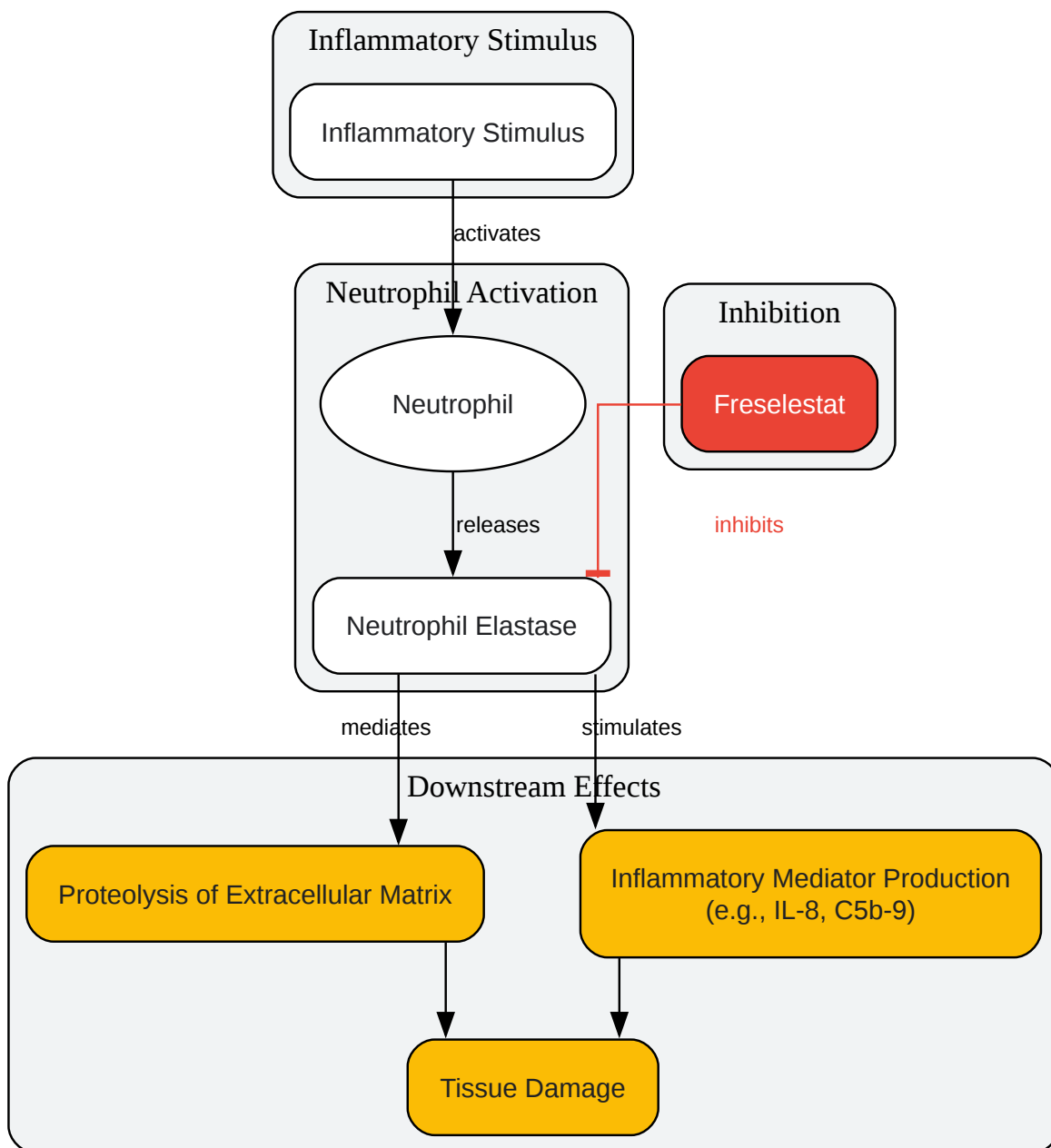
## Quantitative Data Summary

The following table summarizes the key quantitative data for **Freselestat quarterhydrate**.

Property	Value	Citation
Molecular Weight	457.03 g/mol	[1]
Molecular Formula	C <sub>23</sub> H <sub>28</sub> N <sub>6</sub> O <sub>4</sub> ·1/4H <sub>2</sub> O	[1]
Appearance	White to off-white solid	
Purity	≥99.0%	[1]
Ki for Neutrophil Elastase	12.2 nM	[1][2][3]
Solubility in DMSO	40 mg/mL (87.52 mM)	
Solubility in Water	< 0.1 mg/mL (insoluble)	
Powder Storage	-20°C for 3 years	[1]
Stock Solution Storage	-80°C for 6 months; -20°C for 1 month	

## Mechanism of Action

Freselestat is a potent and orally active inhibitor of neutrophil elastase.[1] It exhibits high selectivity for neutrophil elastase over other proteases such as trypsin, proteinase 3, and thrombin.[4] By inhibiting neutrophil elastase, Freselestat reduces the production of inflammatory mediators like interleukin 8 and the formation of the complement membrane attack complex (C5b-9).[5] This anti-inflammatory activity makes it a subject of investigation for conditions like acute lung injury and chronic obstructive pulmonary disease (COPD).[5][6][7]



[Click to download full resolution via product page](#)

Caption: Mechanism of action of Freselestat.

## Experimental Protocols

### Materials

- **Freselestat quarterhydrate** powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Ultrasonic bath
- Pipettes and sterile pipette tips

## Protocol for Preparing a 10 mM Stock Solution

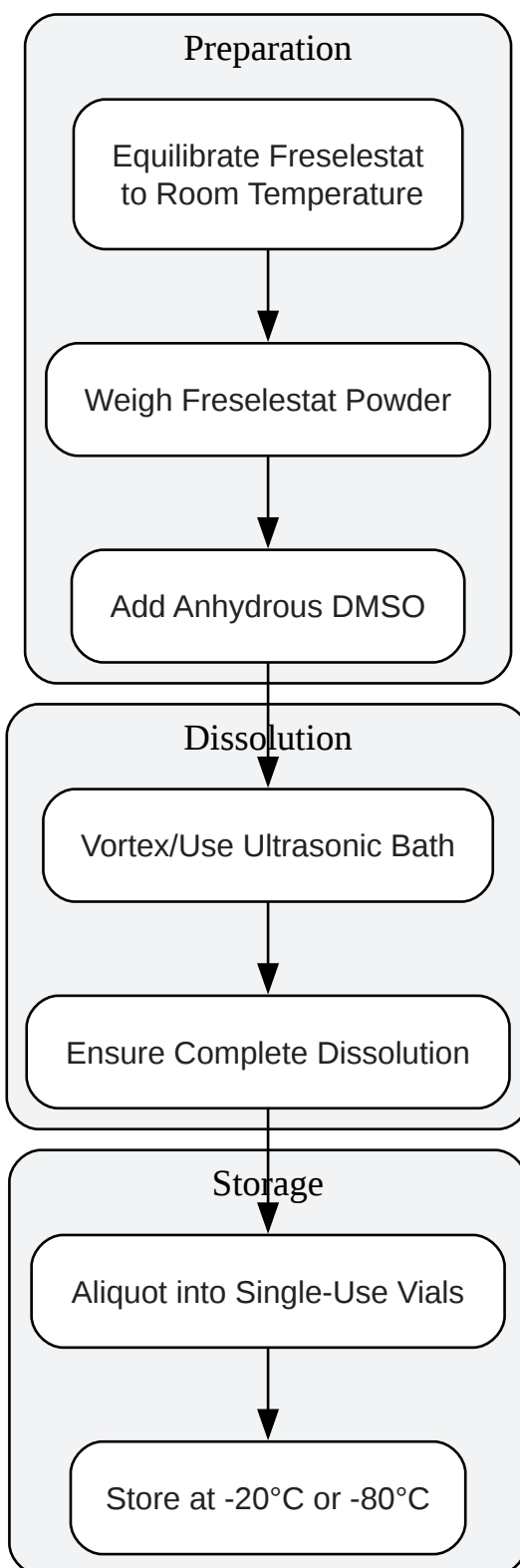
This protocol describes the preparation of a 10 mM stock solution of **Freselestat quarterhydrate** in DMSO. For other concentrations, the required volume of DMSO can be adjusted according to the table below.

Preparation Table for Freselestat Stock Solutions:

Target Concentration	Mass of Freselestat	Volume of DMSO
1 mM	1 mg	2.1880 mL
5 mM	1 mg	0.4376 mL
10 mM	1 mg	0.2188 mL
1 mM	5 mg	10.9402 mL
5 mM	5 mg	2.1880 mL
10 mM	5 mg	1.0940 mL
1 mM	10 mg	21.8804 mL
5 mM	10 mg	4.3761 mL
10 mM	10 mg	2.1880 mL

Step-by-Step Procedure:

- Equilibration: Allow the **Freselestat quarterhydrate** powder vial to equilibrate to room temperature before opening to prevent condensation.
- Weighing: Accurately weigh the desired amount of Freselestat powder using a calibrated analytical balance.
- Dissolution: Add the appropriate volume of anhydrous DMSO to the powder. To achieve a 40 mg/mL concentration, ultrasonic treatment is recommended to aid dissolution.<sup>[8]</sup> For preparing stock solutions as per the table, ensure thorough mixing.
- Vortexing: Vortex the solution until the powder is completely dissolved.
- Aliquoting: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes or vials. This prevents repeated freeze-thaw cycles which can lead to product degradation.<sup>[8]</sup>
- Storage: Store the aliquots at -80°C for up to 6 months or at -20°C for up to 1 month.<sup>[8]</sup>



[Click to download full resolution via product page](#)

Caption: Workflow for preparing Freselestat stock solution.

## Safety and Handling

**Freselestat quarterhydrate** is for research use only and is not for human or veterinary use. Standard laboratory safety precautions should be followed. This includes wearing personal protective equipment (PPE) such as gloves, a lab coat, and safety glasses. Handle the compound in a well-ventilated area. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Freselestat quarterhydrate - Immunomart [[immunomart.com](https://immunomart.com)]
- 2. [medchemexpress.cn](https://medchemexpress.cn) [[medchemexpress.cn](https://medchemexpress.cn)]
- 3. Freselestat quarterhydrate (ONO-6818 quarterhydrate; ONO-PO-736 quarterhydrate) | Elastase | Invivochem [[invivochem.cn](https://invivochem.cn)]
- 4. [universalbiologicals.com](https://universalbiologicals.com) [[universalbiologicals.com](https://universalbiologicals.com)]
- 5. [go.drugbank.com](https://go.drugbank.com) [[go.drugbank.com](https://go.drugbank.com)]
- 6. Clinical utility of the neutrophil elastase inhibitor sivelestat for the treatment of ALI/ARDS patients with COVID-19 - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/36111111/)]
- 7. Neutrophil elastase inhibitor (Sivelestat) in the treatment of acute respiratory distress syndrome induced by COVID-19: a multicenter retrospective cohort study - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/36111111/)]
- 8. [medchemexpress.com](https://medchemexpress.com) [[medchemexpress.com](https://medchemexpress.com)]
- To cite this document: BenchChem. [preparing Freselestat quarterhydrate stock solutions for research]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15575336#preparing-freselestat-quarterhydrate-stock-solutions-for-research>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)